

# 9-Phenylcarbazole molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-Phenylcarbazole

Cat. No.: B072232

[Get Quote](#)

An In-Depth Technical Guide to **9-Phenylcarbazole**

## Core Molecular Data

**9-Phenylcarbazole** is an aromatic organic compound that serves as a crucial building block in the synthesis of fine chemicals and the development of advanced materials.<sup>[1]</sup> Its core quantitative data is summarized below.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>13</sub> N <sup>[1][2][3]</sup>
Molecular Weight	243.3 g/mol <sup>[2][4]</sup> , 243.31 g/mol <sup>[1][3]</sup>
CAS Number	1150-62-5 <sup>[1][2][3]</sup>
Appearance	White to off-white crystalline powder <sup>[1]</sup>
Melting Point	95-97 °C

## Synthesis Protocol: Palladium-Catalyzed Cross-Coupling

One common and effective method for the synthesis of **9-Phenylcarbazole** is through a palladium-catalyzed cross-coupling reaction, specifically a Buchwald-Hartwig amination.<sup>[1]</sup> This method offers high yields and purity, which are critical for its applications in areas such as organic electronics.<sup>[1]</sup>

## Materials and Reagents

- 9H-Carbazole
- Bromobenzene
- Tris(dibenzylideneacetone)dipalladium(0) ( $\text{Pd}_2(\text{dba})_3$ )
- Tri-tert-butylphosphine (1.0 M in toluene)
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- 18-Crown-6
- Xylene
- Nitrogen ( $\text{N}_2$ ) gas

## Experimental Procedure

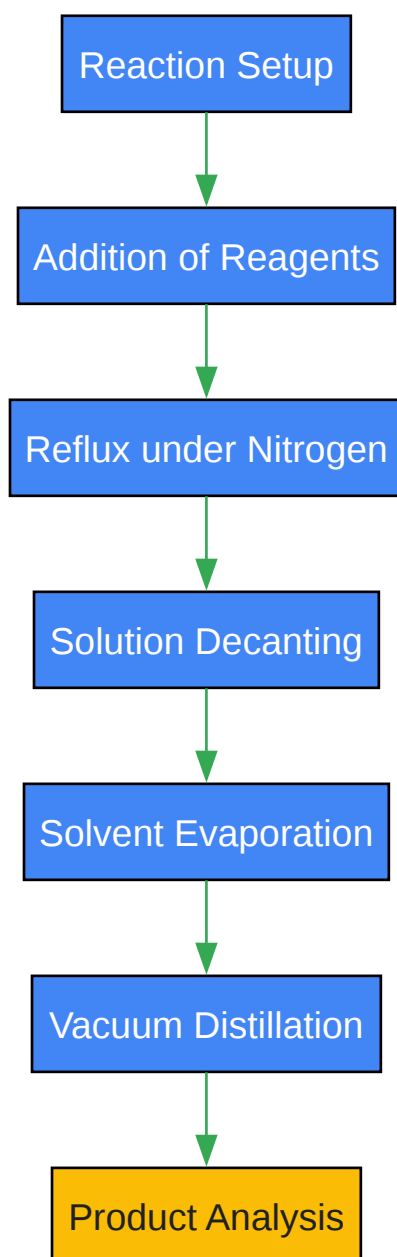
The following protocol outlines a typical synthesis of **9-Phenylcarbazole**:

- To a reaction vessel, add  $\text{Pd}_2(\text{dba})_3$  (1.095 g, 1.196 mmol) and tri-tert-butylphosphine (4.78 ml, 4.78 mmol, 1.0 M in toluene) in 400 mL of xylene.[\[4\]](#)
- Stir the mixture under a nitrogen atmosphere for 20 minutes.[\[4\]](#)
- Sequentially add 9H-carbazole (20 g, 120 mmol), bromobenzene (28.2 g, 179 mmol), 18-Crown-6 (3.16 g, 11.96 mmol), and potassium carbonate (24.80 g, 179 mmol) to the mixture.[\[4\]](#)
- Heat the reaction mixture to reflux under a nitrogen atmosphere for 18 hours.[\[4\]](#)
- After the reaction is complete, decant the xylene solution.[\[4\]](#)
- Evaporate the solvent from the decanted solution.[\[4\]](#)
- Purify the resulting residue by vacuum distillation to obtain the final product.[\[4\]](#)

This procedure has been reported to yield approximately 22.3 g (97% yield) of **9-Phenylcarbazole**.<sup>[4]</sup>

## Logical Workflow for Synthesis and Purification

The general laboratory workflow for the synthesis and purification of **9-Phenylcarbazole** can be visualized as a series of sequential steps.



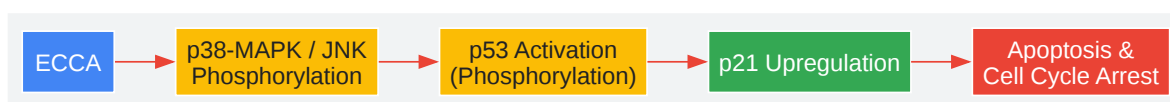
[Click to download full resolution via product page](#)

Synthesis and Purification Workflow for **9-Phenylcarbazole**

## Signaling Pathway Involving Carbazole Derivatives

While specific signaling pathways for **9-Phenylcarbazole** are not extensively detailed in the provided context, the closely related carbazole derivative, 9-ethyl-9H-carbazole-3-carbaldehyde (ECCA), has been shown to activate the p53 signaling pathway in melanoma cells, leading to apoptosis.[5] This provides a relevant example of the biological activity of this class of compounds.

The proposed mechanism involves the activation of p38-MAPK and JNK, which in turn phosphorylate and activate p53.[5] Activated p53 then upregulates pro-apoptotic proteins and cell cycle inhibitors like p21, ultimately leading to cell cycle arrest and apoptosis.[5]



[Click to download full resolution via product page](#)

### Proposed p53 Signaling Pathway Activated by a Carbazole Derivative

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. 9-Phenylcarbazole | C<sub>18</sub>H<sub>13</sub>N | CID 70851 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. Synthesis routes of 9-Phenylcarbazole [benchchem.com]
- 5. A carbazole compound, 9-ethyl-9H-carbazole-3-carbaldehyde, plays an antitumor function through reactivation of the p53 pathway in human melanoma cells - PMC

[pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [9-Phenylcarbazole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072232#9-phenylcarbazole-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)